

An In-depth Technical Guide to Ivabradine-D6: Chemical Properties and Structure

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ivabradine-D6

Cat. No.: B15611388

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ivabradine-D6 is the deuterated analog of Ivabradine, a heart rate-lowering agent used for the symptomatic treatment of stable angina pectoris and chronic heart failure. As a stable isotope-labeled compound, **Ivabradine-D6** serves as an invaluable tool in pharmacokinetic and metabolic studies, acting as an internal standard for the quantification of Ivabradine in biological samples by mass spectrometry.[1][2][3] Its use allows for more accurate and precise measurements by correcting for variations during sample preparation and analysis. This guide provides a comprehensive overview of the chemical properties, structure, and relevant experimental methodologies for **Ivabradine-D6**.

Chemical Properties and Structure

Ivabradine-D6 shares the same core structure as Ivabradine, with the key difference being the substitution of six hydrogen atoms with deuterium atoms on the two methoxy groups of the benzazepinone ring.[4][5] This specific labeling provides a distinct mass difference for mass spectrometric detection without significantly altering the physicochemical properties of the molecule.

Quantitative Data Summary

The key chemical and physical properties of **Ivabradine-D6** hydrochloride are summarized in the table below.

Property	Value	Reference
Molecular Formula	C27H30D6N2O5.HCl	[4]
Molecular Weight	511.08 g/mol	[4][6]
CAS Number	2070009-63-9	[4]
Appearance	White to Off-white Solid	[4]
Melting Point	>190°C (decomposes)	[4]
Purity	≥98%	[5]
Solubility	Soluble in Methanol. Water: 50 mg/mL (97.83 mM; requires sonication). DMSO: 25 mg/mL (48.92 mM; requires sonication).	[2][7]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.	[2]

Chemical Structure

The structural relationship between Ivabradine and **Ivabradine-D6** is depicted below, highlighting the sites of deuterium labeling.

Fig. 1: Chemical structures of Ivabradine and **Ivabradine-D6**.

Experimental Protocols

While specific synthesis protocols for **Ivabradine-D6** are proprietary to manufacturers, the analytical methods for the quantification of Ivabradine in biological matrices are well-

documented and commonly employ **Ivabradine-D6** as an internal standard. Below are representative methodologies.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) for Ivabradine Quantification

This method is widely used for the sensitive and specific quantification of Ivabradine in plasma and urine samples.

1. Sample Preparation (Liquid-Liquid Extraction)

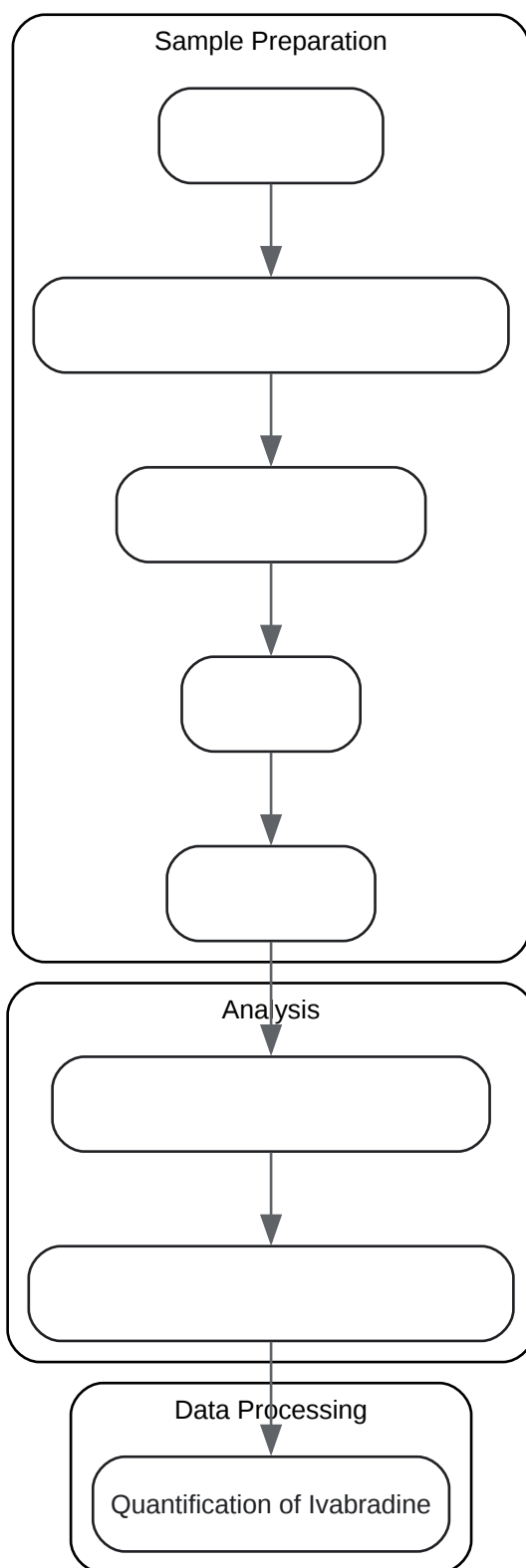
- To 100 μL of plasma, add the internal standard solution (**Ivabradine-D6**).
- Add a suitable organic solvent (e.g., ethyl acetate) for extraction.
- Vortex the mixture to ensure thorough mixing.
- Centrifuge to separate the organic and aqueous layers.
- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for injection into the LC-MS/MS system.

2. Chromatographic Conditions

- Column: A C18 reversed-phase column (e.g., 50 mm x 2.1 mm, 1.7 μm) is typically used.
- Mobile Phase: A gradient elution with a mixture of an aqueous buffer (e.g., ammonium acetate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is common.
- Flow Rate: A flow rate of around 0.3-0.5 mL/min is generally employed.
- Injection Volume: 5-10 μL .

3. Mass Spectrometric Conditions

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification. The precursor to product ion transitions for Ivabradine and **Ivabradine-D6** are monitored.
 - Example Transitions: These would be specific to the instrument and would be optimized, but would involve the parent ion and a characteristic fragment ion.



[Click to download full resolution via product page](#)

Fig. 2: General workflow for LC-MS/MS analysis of Ivabradine.

High-Performance Liquid Chromatography (HPLC) with UV Detection

While less sensitive than LC-MS/MS, HPLC-UV can be used for the analysis of bulk drug substance and pharmaceutical formulations.

1. Sample Preparation

- Accurately weigh and dissolve the Ivabradine sample in a suitable diluent (e.g., methanol or mobile phase).
- Filter the solution through a 0.45 μm filter before injection.

2. Chromatographic Conditions

- Column: A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μm) is suitable.
- Mobile Phase: An isocratic or gradient mixture of a buffer (e.g., phosphate or acetate buffer) and an organic solvent (e.g., acetonitrile or methanol).
- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at the wavelength of maximum absorbance for Ivabradine (around 286 nm).

Conclusion

Ivabradine-D6 is an essential tool for researchers and drug development professionals involved in the study of Ivabradine. Its well-defined chemical properties and use as an internal standard in advanced analytical techniques like LC-MS/MS enable the accurate and reliable quantification of Ivabradine in complex biological matrices. The methodologies outlined in this guide provide a foundation for the application of **Ivabradine-D6** in pharmacokinetic, drug metabolism, and bioequivalence studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. medchemexpress.com \[medchemexpress.com\]](#)
- [2. medchemexpress.com \[medchemexpress.com\]](#)
- [3. Development and validation of a sensitive LC-MS/MS-ESI method for the determination of ivabradine in human plasma: application to a pharmacokinetic study - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. Ivabradine-d6 hydrochloride | TargetMol \[targetmol.com\]](#)
- [5. bocsci.com \[bocsci.com\]](#)
- [6. selleckchem.com \[selleckchem.com\]](#)
- [7. Ivabradine-D6 Hydrochloride | CAS No- 2070009-63-9 | Simson Pharma Limited \[simsonpharma.com\]](#)
- [To cite this document: BenchChem. \[An In-depth Technical Guide to Ivabradine-D6: Chemical Properties and Structure\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b15611388/docs#an-in-depth-technical-guide-to-ivabradine-d6-chemical-properties-and-structure\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)